

Personal protective equipment for handling 3-(Trifluoromethylthio)phenol

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Compound of Interest

Compound Name: 3-(Trifluoromethylthio)phenol

Cat. No.: B052458

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Essential Safety and Handling Guide for 3-(Trifluoromethylthio)phenol

For researchers, scientists, and drug development professionals, the safe handling of specialized chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **3-(Trifluoromethylthio)phenol**, including operational procedures and disposal plans to ensure laboratory safety and build trust in chemical handling protocols.

Chemical Identifier:

- Name: **3-(Trifluoromethylthio)phenol**
- CAS Number: 3823-40-3
- Molecular Formula: $C_7H_5F_3OS$

Hazard Summary: **3-(Trifluoromethylthio)phenol** is a hazardous substance that requires careful handling. Based on available safety data sheets for this compound and structurally similar chemicals, it is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.^[1] Precautionary statements advise avoiding breathing dust/fume/gas/mist/vapors/spray and using personal protective equipment.^[1]

Hazard Pictograms:

- Exclamation mark[[1](#)]

Signal Word:

- Warning[[1](#)]

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **3-(Trifluoromethylthio)phenol**.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).[2][3] A face shield may be necessary if there is a splash hazard.	To prevent eye contact which can cause serious eye irritation or damage.[4]
Skin Protection	- Gloves: Handle with chemical-resistant gloves. For phenols, butyl rubber or neoprene gloves are often recommended.[5] Glove material and thickness should be selected based on the specific operation and potential for exposure. - Clothing: Wear a lab coat, long sleeves, and long pants.[2][5] For significant splash potential, a butyl rubber or neoprene apron is advised. [5] - Footwear: Use impervious, full-foot/closed-toe shoes.[5]	To prevent skin contact, which can cause skin irritation. Phenols can be absorbed through the skin and may have systemic effects.[5]
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood.[4] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.[2]	To prevent inhalation of vapors or aerosols, which may cause respiratory irritation.

Operational and Handling Plan

Storage:

- Store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[4\]](#)
- Store at room temperature or as recommended by the supplier (e.g., sealed in dry, 2-8°C).[\[1\]](#)
[\[2\]](#)
- Incompatible materials to avoid include acids, bases, acid anhydrides, acid chlorides, and strong oxidizing agents.[\[4\]](#)

Handling:

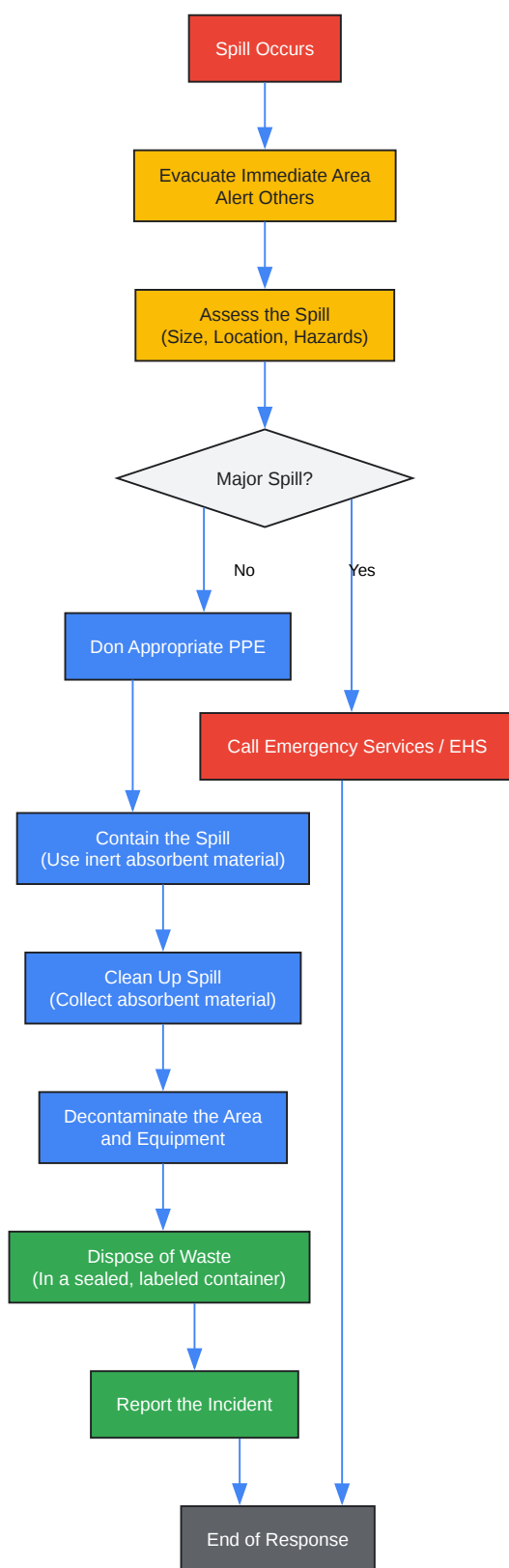
- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[6\]](#)
 - Review the Safety Data Sheet (SDS) before starting work.
 - Assemble all necessary PPE and have it on before handling the chemical.
- Procedure:
 - Handle in a well-ventilated area or inside a chemical fume hood to avoid inhalation of vapors.[\[4\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[7\]](#)
 - Do not eat, drink, or smoke when using this product.[\[4\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Post-Handling:
 - Securely close the container after use.
 - Clean the work area and any equipment used.
 - Remove and properly dispose of contaminated PPE.

Emergency and Disposal Plan

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, get medical advice/attention.[\[3\]](#)[\[4\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[\[2\]](#)[\[4\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)

Accidental Release Measures (Spill Response): In the event of a spill, follow the workflow below. The primary goal is to ensure personnel safety and prevent the spread of contamination.



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